

Application Notes and Protocols for JNJ-26070109 Cell-Based Assay Development

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Compound of Interest

Compound Name: JNJ-26070109

Cat. No.: B15615440

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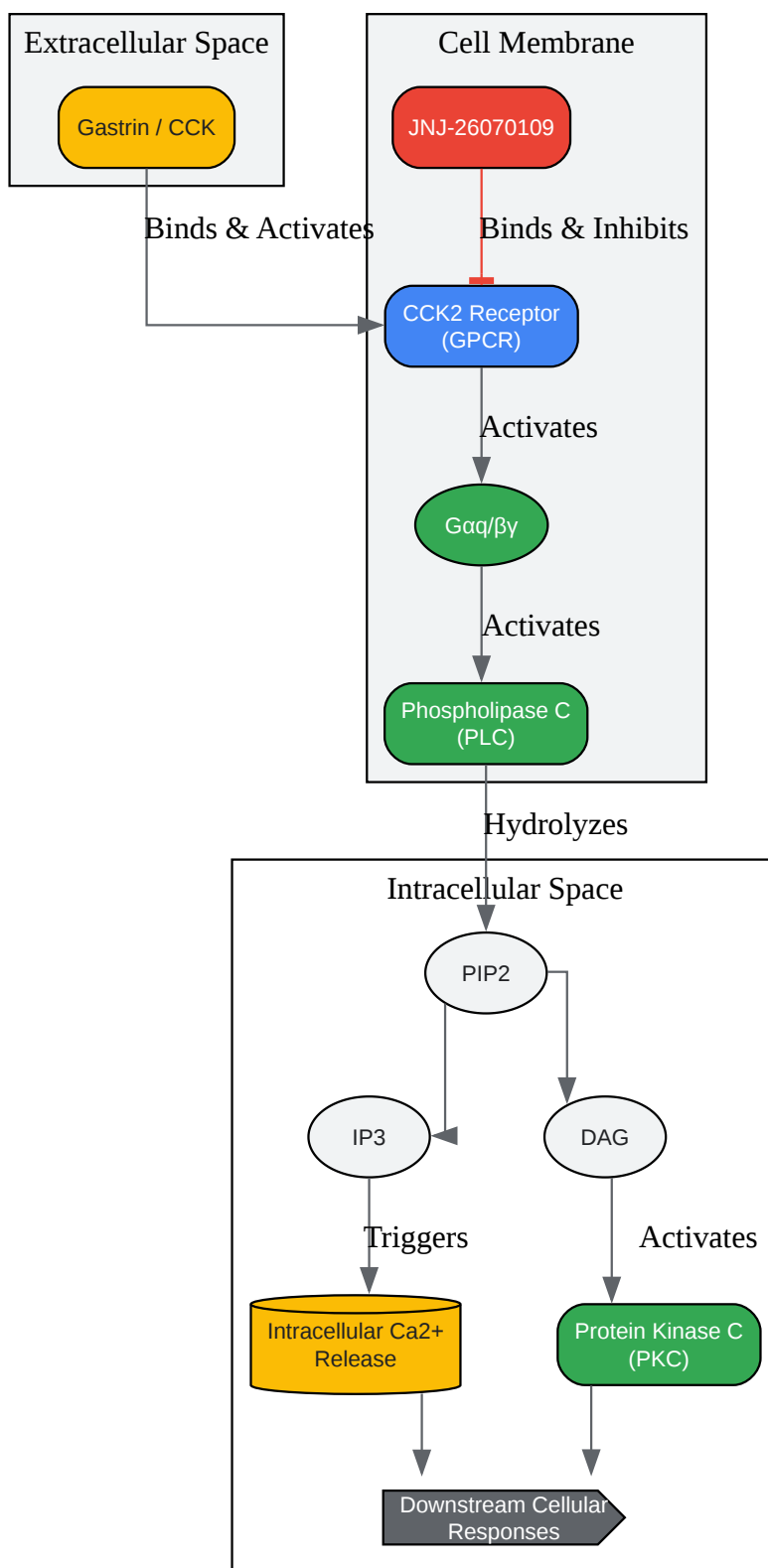
Introduction

JNJ-26070109 is a potent, selective, and orally bioavailable antagonist of the cholecystokinin 2 (CCK2) receptor.^{[1][2]} The CCK2 receptor, a G-protein coupled receptor (GPCR), plays a significant role in physiological processes such as the regulation of gastric acid secretion.^{[1][3][4]} Antagonism of this receptor by **JNJ-26070109** has shown potential in the treatment of gastroesophageal reflux disease (GORD).^{[3][4]} These application notes provide a comprehensive guide for the development of cell-based assays to characterize the activity of **JNJ-26070109** and similar compounds targeting the CCK2 receptor.

Mechanism of Action and Signaling Pathway

JNJ-26070109 acts as a competitive antagonist at the CCK2 receptor, inhibiting the downstream signaling cascades initiated by the binding of its natural ligands, gastrin and cholecystokinin (CCK).^{[1][2]} The CCK2 receptor primarily couples through the Gαq subunit of the heterotrimeric G-protein. Activation of Gαq leads to the stimulation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptors on the endoplasmic

reticulum, triggering the release of intracellular calcium (Ca^{2+}), while DAG activates protein kinase C (PKC). This signaling cascade is a key mechanism for the physiological effects mediated by the CCK2 receptor.[5][6]



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Caption: CCK2 Receptor Signaling Pathway and Inhibition by **JNJ-26070109**.

Quantitative Data Summary

The following tables summarize the reported in vitro and in vivo potency of **JNJ-26070109**.

Table 1: In Vitro Affinity and Potency of **JNJ-26070109**

Parameter	Species	Receptor	Value	Reference
pKi	Human	CCK2	8.49	[1]
pKi	Rat	CCK2	7.99	[1]
pKi	Dog	CCK2	7.70	[1]
pKB	Human	CCK2	8.53	
pKB	Mouse	CCK2	8.19	

Table 2: In Vivo Efficacy of **JNJ-26070109**

Parameter	Species	Model	Value (Oral EC50)	Reference
Efficacy	Rat	Pentagastrin-stimulated acid secretion	1.5 μ M	
Efficacy	Dog	Pentagastrin-stimulated acid secretion	0.26 μ M	

Experimental Protocols

A key in vitro assay for characterizing CCK2 receptor antagonists is the measurement of intracellular calcium mobilization upon agonist stimulation.

Protocol 1: Intracellular Calcium Mobilization Assay

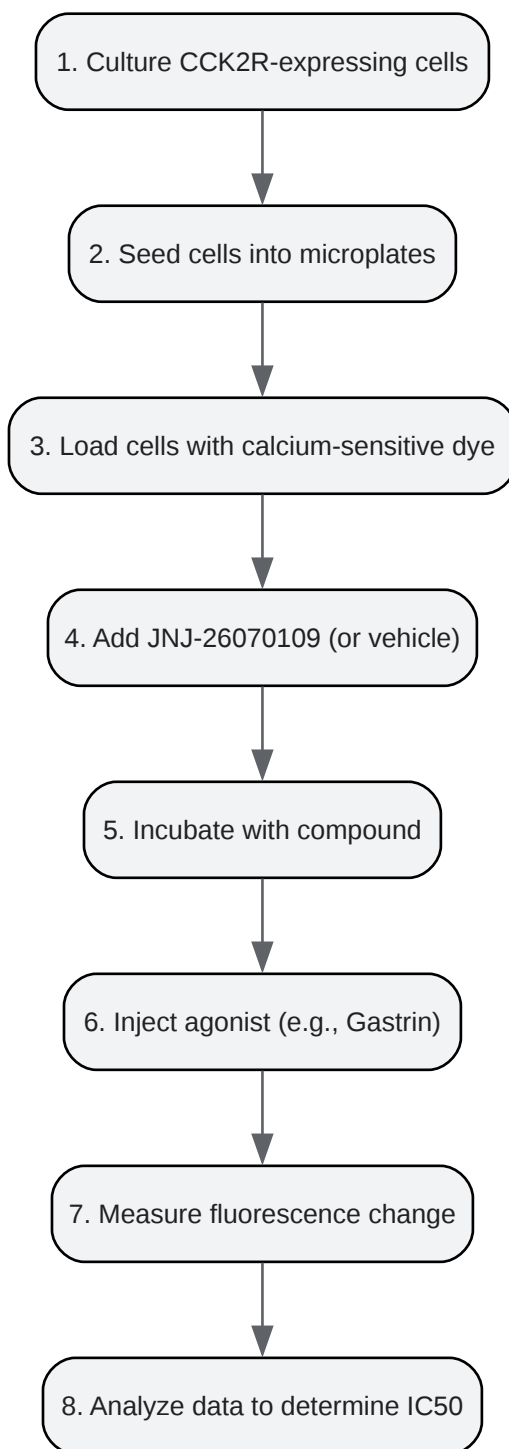
This protocol describes a method to measure the ability of **JNJ-26070109** to inhibit agonist-induced intracellular calcium mobilization in a cell line stably expressing the human CCK2

receptor.

1. Materials and Reagents:

- Human CCK2 receptor-expressing cells (e.g., CHO-K1 or HEK293)
- Cell culture medium (e.g., DMEM/F12)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin
- Trypsin-EDTA
- Phosphate Buffered Saline (PBS)
- Calcium-sensitive fluorescent dye (e.g., Fluo-4 AM)
- Probenecid
- **JNJ-26070109**
- CCK2 receptor agonist (e.g., Gastrin I or Pentagastrin)
- Assay buffer (e.g., Hanks' Balanced Salt Solution with 20 mM HEPES)
- Black, clear-bottom 96-well or 384-well microplates
- Fluorescent plate reader with an injection system

2. Experimental Workflow:



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Caption: Workflow for the Intracellular Calcium Mobilization Assay.

3. Detailed Procedure:

a. Cell Culture and Seeding:

- Culture the human CCK2 receptor-expressing cells in the appropriate medium supplemented with FBS and antibiotics.
- On the day before the assay, harvest the cells using Trypsin-EDTA and resuspend them in fresh culture medium.
- Seed the cells into black, clear-bottom microplates at a density optimized for confluency on the day of the assay.
- Incubate the plates overnight at 37°C in a humidified atmosphere with 5% CO₂.

b. Dye Loading:

- Prepare a loading buffer containing the calcium-sensitive dye (e.g., Fluo-4 AM) and probenecid in the assay buffer.
- Aspirate the culture medium from the cell plates and wash the cells once with assay buffer.
- Add the loading buffer to each well and incubate the plates for 1 hour at 37°C, protected from light.

c. Compound and Agonist Addition:

- Prepare serial dilutions of **JNJ-26070109** in assay buffer. Also, prepare a vehicle control.
- After the dye loading incubation, aspirate the loading buffer and wash the cells twice with assay buffer.
- Add the **JNJ-26070109** dilutions or vehicle to the respective wells.
- Incubate the plates for 15-30 minutes at room temperature.
- Prepare the agonist (e.g., Gastrin I) at a concentration that elicits a submaximal response (e.g., EC₈₀).
- Place the plate in the fluorescent plate reader.

- Set the reader to measure fluorescence intensity (e.g., excitation at 485 nm, emission at 525 nm) over time.
- Initiate the reading and, after establishing a baseline, use the injector to add the agonist to all wells.
- Continue reading the fluorescence for a sufficient period to capture the peak response.

4. Data Analysis:

- The change in fluorescence intensity reflects the change in intracellular calcium concentration.
- Calculate the response for each well (peak fluorescence after agonist addition minus baseline fluorescence).
- Normalize the data to the vehicle control (0% inhibition) and a control with no agonist (100% inhibition).
- Plot the normalized response against the logarithm of the **JNJ-26070109** concentration.
- Fit the data to a four-parameter logistic equation to determine the IC₅₀ value of **JNJ-26070109**.

Conclusion

The provided application notes and protocols offer a framework for the in vitro characterization of **JNJ-26070109** and other CCK2 receptor antagonists. The intracellular calcium mobilization assay is a robust and direct functional assay to quantify the potency of such compounds. Careful optimization of assay parameters, such as cell density and agonist concentration, is crucial for obtaining reliable and reproducible data. These assays are essential tools in the drug discovery and development process, enabling the identification and characterization of novel therapeutics targeting the CCK2 receptor.

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